

Navigating the Chemical Landscape of Substituted Anilines: A Technical Overview

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Compound of Interest

Compound Name: 3-Chloro-5-(4-fluorophenyl)aniline

Cat. No.: B8060219

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This technical guide serves as a comprehensive resource for researchers, scientists, and professionals engaged in drug development and chemical synthesis. It provides a detailed summary of the chemical identifiers for a specific substituted aniline, **3-Chloro-5-(4-fluorophenyl)aniline**, and closely related isomers. Understanding the precise nomenclature and corresponding identifiers is critical for accurate sourcing, synthesis, and regulatory compliance in the development of novel therapeutics and functional materials.

While a direct CAS number for **3-Chloro-5-(4-fluorophenyl)aniline** was not readily available in public databases, this guide presents the identifiers for structurally similar and commercially available compounds. This information is crucial for researchers who may be working with related scaffolds or require alternative starting materials.

Chemical Identifier Summary

The following table summarizes the key identifiers for prominent isomers and related compounds. This structured presentation allows for rapid comparison and verification of chemical entities.

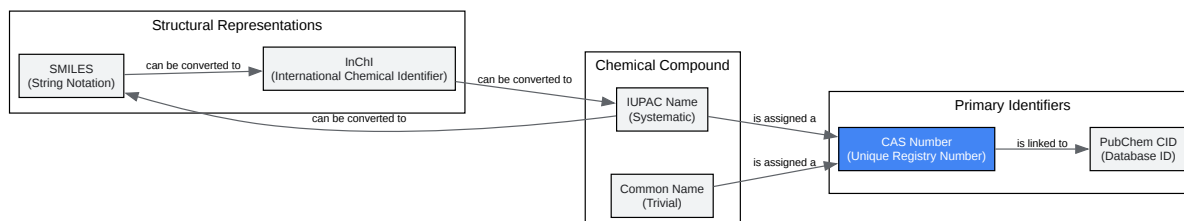
Identifier	3-Chloro-4-fluoroaniline	3-Chloro-5-fluoroaniline	4-(3-Chloro-5-fluorophenyl)aniline
CAS Number	367-21-5[1][2]	4863-91-6[3][4]	1345471-96-6[5]
IUPAC Name	3-chloro-4-fluoroaniline[2]	3-Chloro-5-fluorobenzenamine	4-(3-Chloro-5-fluorophenyl)aniline
Chemical Formula	C ₆ H ₅ ClFN[2]	C ₆ H ₅ ClFN[3]	C ₁₂ H ₉ ClFN
Molecular Weight	145.56 g/mol [1][2]	145.56 g/mol [3]	221.66 g/mol [5]
PubChem CID	9708[2]	2734838[3]	Not Available
Canonical SMILES	C1=CC(=C(C=C1N)Cl)F[2]	C1=CC(=C(C=C1F)N)Cl	Not Available

Experimental Considerations

Detailed experimental protocols for the synthesis and handling of these compounds are often proprietary or published in peer-reviewed literature. Researchers should consult scientific databases and supplier documentation for specific methodologies. For instance, the synthesis of 3-chloro-4-fluoroaniline can be achieved through the hydrogenation of 3-chloro-4-fluoronitrobenzene.

Logical Relationships in Chemical Identification

The accurate identification of a chemical compound is paramount for scientific reproducibility and safety. The relationship between different identifiers is hierarchical and interconnected.

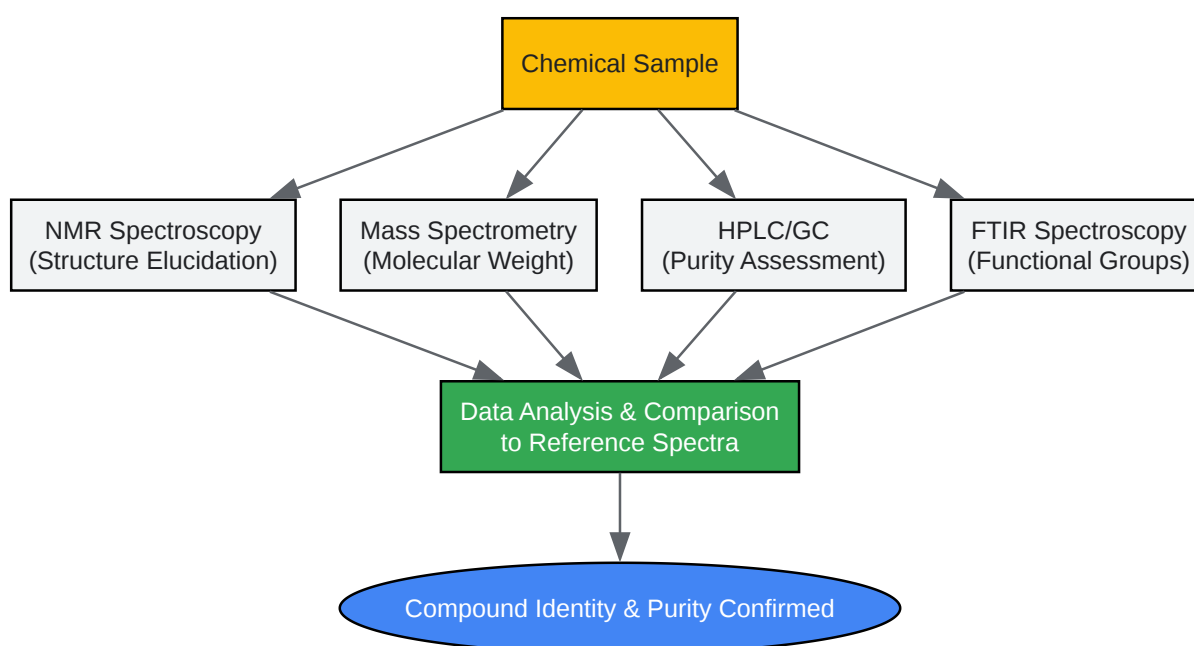


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Caption: Interconnectivity of chemical identifiers and representations.

Experimental Workflow for Compound Verification

A typical workflow for verifying the identity and purity of a chemical sample involves multiple analytical techniques.



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Caption: Standard workflow for analytical compound verification.

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References

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